

Cilobradine hydrochloride solubility in DMSO and aqueous solutions

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Compound of Interest

Compound Name: *Cilobradine hydrochloride*

Cat. No.: *B15613464*

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Cilobradine Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility, handling, and use of **Cilobradine Hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **Cilobradine Hydrochloride**?

A1: Dimethyl sulfoxide (DMSO) is a recommended solvent for preparing stock solutions of **Cilobradine Hydrochloride**. The solubility in DMSO is ≥ 50.4 mg/mL.[1] For aqueous-based experiments, water is also a suitable solvent, with a solubility of ≥ 41.9 mg/mL; sonication may be required to facilitate dissolution.[1][2] Another source suggests a solubility of up to 100 mg/mL in water with the aid of ultrasonication.[2]

Q2: How should I store stock solutions of **Cilobradine Hydrochloride**?

A2: Prepared stock solutions should be stored under the following conditions to ensure stability:

- -80°C for up to 6 months.

- -20°C for up to 1 month.[2]

It is advisable to store solutions sealed and protected from moisture.[2] Long-term storage of aqueous solutions is not recommended.[1]

Q3: My **Cilobradine Hydrochloride** is not dissolving completely in water. What should I do?

A3: If you encounter difficulty dissolving **Cilobradine Hydrochloride** in water, applying ultrasonic treatment can aid in dissolution.[1][2] Ensure you are not exceeding the solubility limit. For aqueous working solutions, it is also recommended to filter and sterilize them using a 0.22 µm filter before use.[2]

Q4: Is **Cilobradine Hydrochloride** soluble in Phosphate-Buffered Saline (PBS)?

A4: While specific solubility data for **Cilobradine Hydrochloride** in PBS is not readily available, a structurally related HCN channel blocker, Ivabradine Hydrochloride, has a solubility of approximately 10 mg/mL in PBS (pH 7.2).[3] This information may serve as a useful reference, but it is recommended to determine the solubility of **Cilobradine Hydrochloride** in your specific buffer system empirically.

Q5: What are the potential degradation pathways for **Cilobradine Hydrochloride**?

A5: While specific degradation studies for **Cilobradine Hydrochloride** were not found, forced degradation studies on the related compound Ivabradine Hydrochloride suggest potential sensitivity to acidic and basic hydrolysis, as well as oxidative and photolytic conditions.[4] To minimize degradation, protect solutions from light and extreme pH conditions, and adhere to the recommended storage guidelines.

Solubility Data

Solvent	Solubility	Molar Concentration (approx.)	Notes
DMSO	≥50.4 mg/mL[1]	~97.1 mM	Use freshly opened DMSO for best results.[2]
Water	≥41.9 mg/mL[1]	~80.7 mM	Ultrasonic treatment may be necessary.[1][2]
100 mg/mL[2]	~192.65 mM	Requires sonication.	
Ethanol	≥10.2 mg/mL[1]	~19.6 mM	Requires sonication.

Molecular Weight of **Cilobradine Hydrochloride**: 519.07 g/mol [5][6]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

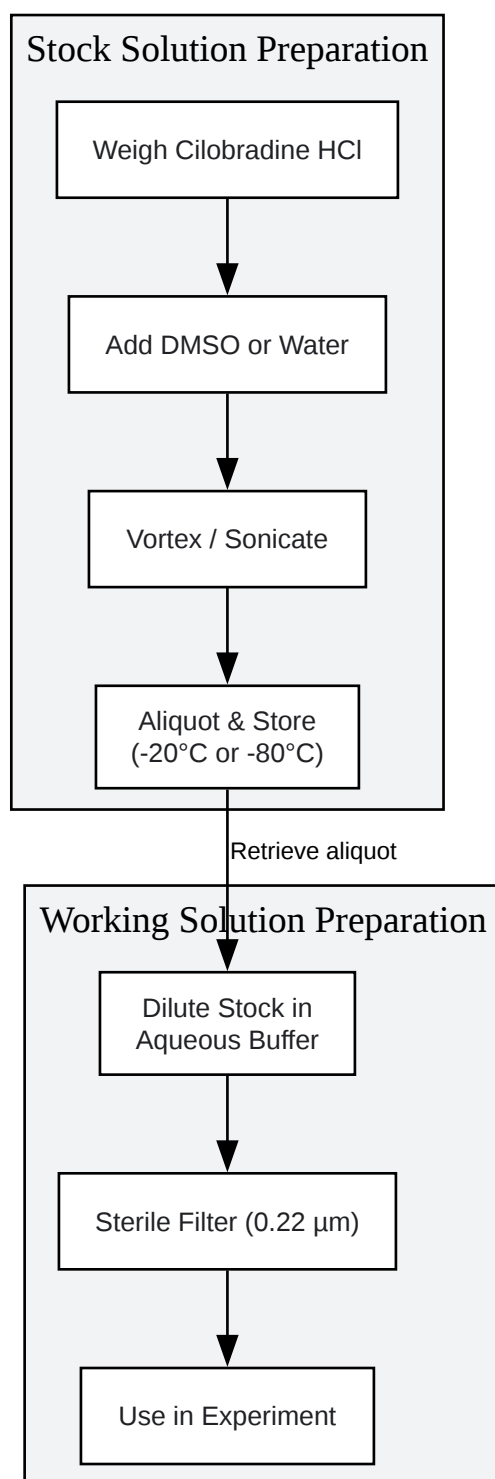
- Weighing: Accurately weigh out 5.19 mg of **Cilobradine Hydrochloride** powder.
- Dissolving: Add 1 mL of high-purity DMSO to the powder.
- Mixing: Vortex or sonicate the solution until the powder is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[2]

Preparation of an Aqueous Working Solution from a DMSO Stock

- Dilution: Based on your experimental needs, dilute the DMSO stock solution into your aqueous buffer or cell culture medium.

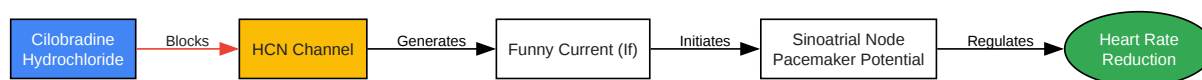
- Solvent Concentration: Ensure the final concentration of DMSO in your working solution is minimal, as high concentrations of organic solvents can have physiological effects.[3]
- Sterilization: For cell-based assays, sterile filter the final aqueous working solution through a 0.22 μm syringe filter before use.[2]

Visualized Experimental Workflow & Signaling Pathway



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Figure 1. Experimental workflow for preparing **Cilobradine Hydrochloride** solutions.



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Figure 2. Signaling pathway showing **Cilobradine Hydrochloride**'s mechanism of action.

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